

Navigating the Risks: A Technical Guide to the Safe Handling of Nitrocyclopentane

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Compound of Interest

Compound Name: Nitrocyclopentane

Cat. No.: B1585555

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This technical guide provides a comprehensive overview of the safety and handling precautions for **Nitrocyclopentane**, a versatile nitroalkane used in various research and development applications. This document is intended for researchers, scientists, and drug development professionals to ensure the safe and responsible use of this compound.

Chemical and Physical Properties

Nitrocyclopentane is a combustible liquid with a unique set of physical and chemical properties that necessitate careful handling. A summary of its key properties is provided in Table 1.

Property	Value	References
Molecular Formula	C5H9NO2	[1]
Molecular Weight	115.13 g/mol	[1][2]
CAS Number	2562-38-1	[1][3]
Appearance	Liquid	[1]
Boiling Point	180 °C (lit.)	[1]
Density	1.086 g/mL at 25 °C (lit.)	[1]
Flash Point	67 °C (152.6 °F) - closed cup	[1]
Refractive Index	n20/D 1.454 (lit.)	[1]

Hazard Identification and Classification

Nitrocyclopentane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to implement appropriate safety measures.

GHS Hazard Statements:[4]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning[1]

Hazard Classifications:[1]

- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Specific target organ toxicity – single exposure (Category 3), Respiratory system

Toxicological Information

Limited quantitative toxicological data, such as LD50 and LC50 values, is available for **Nitrocyclopentane**. However, existing studies indicate potential health risks that warrant significant precautions.

Endpoint	Result	References
Acute Oral Toxicity	No data available	[4]
Acute Dermal Toxicity	No data available	[4]
Acute Inhalation Toxicity	No data available	[4]
Skin Corrosion/Irritation	Causes skin irritation.	
Serious Eye Damage/Irritation	Causes serious eye irritation.	
Respiratory or Skin Sensitization	No data available	[4]
Germ Cell Mutagenicity	The nitronate of nitrocyclopentane was found to be mutagenic in Salmonella strains TA100 and TA102.	[1]
Carcinogenicity	No data available	[4]
Reproductive Toxicity	No data available	[4]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[4]
Aspiration Hazard	No data available	

Experimental Protocols for Key Toxicological Studies

Ames Test for Mutagenicity

The mutagenic potential of the nitronate of **nitrocyclopentane** was assessed using the Ames test.^[1] This assay utilizes specific strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot synthesize it). The principle of the test is to detect reverse mutations that restore the ability of the bacteria to synthesize histidine, allowing them to grow on a histidine-free medium. An increase in the number of revertant colonies in the presence of the test substance, compared to a negative control, indicates mutagenic activity. The study on **nitrocyclopentane**'s nitronate reported mutagenicity in strains TA100 and TA102.^[1]

DNA Repair Assay in Rat Hepatocytes

Nitrocyclopentane was examined for its ability to induce DNA repair in rat hepatocytes.^[1] This assay assesses the genotoxic potential of a chemical by measuring unscheduled DNA synthesis (UDS) in primary cultures of rat hepatocytes. Hepatocytes are treated with the test compound, and the incorporation of radiolabeled thymidine into the DNA during repair processes is measured. A significant increase in UDS indicates that the compound has caused DNA damage that is being repaired by the cell's enzymatic machinery.

Fire and Explosion Hazards

Nitrocyclopentane is a combustible liquid and presents a fire hazard.

Hazard	Information	References
Flammability	Combustible liquid.	[4]
Flash Point	67 °C (152.6 °F) - closed cup	[1]
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[5]
Unsuitable Extinguishing Media	No information available.	
Specific Hazards Arising from the Chemical	When heated to decomposition it emits toxic vapors of NO _x .	[5]
Hazardous Combustion Products	Carbon monoxide, Carbon dioxide, Nitrogen oxides (NO _x).	[6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **Nitrocyclopentane**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Nitrocyclopentane** to determine the appropriate PPE. The following diagram outlines a general decision-making process for PPE selection.



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Caption: Personal Protective Equipment (PPE) decision workflow for handling **Nitrocyclopentane**.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.[6]

Storage

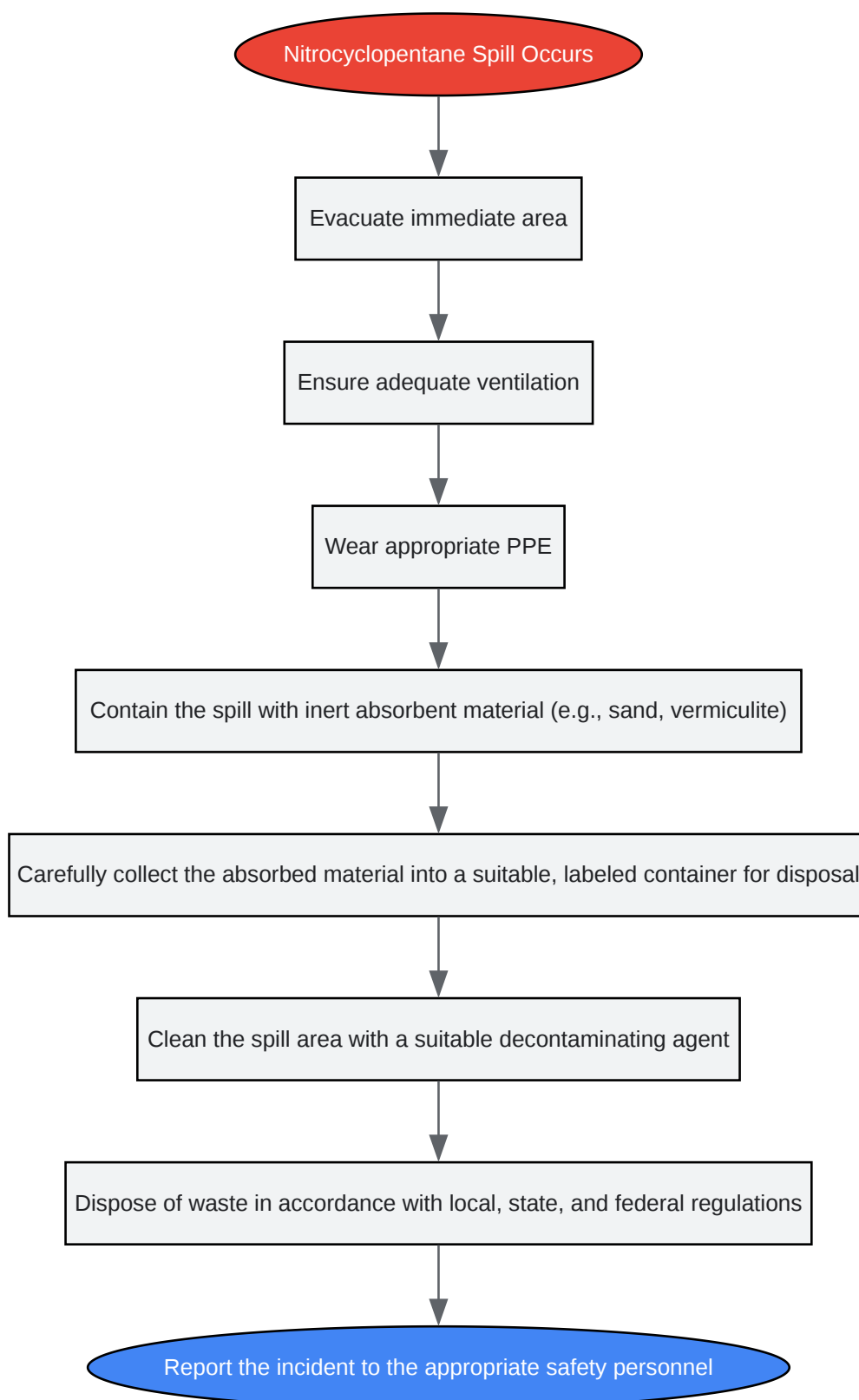
- Store in a tightly closed container in a dry and well-ventilated place.
- Store locked up.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[6]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, prompt and appropriate action is critical.

Accidental Release Measures

The following flowchart outlines the general procedure for responding to a **Nitrocyclopentane** spill.



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Caption: General workflow for responding to a **Nitrocyclopentane** spill.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[6]

Reactivity and Stability

- **Chemical Stability:** Stable under recommended storage conditions.
- **Conditions to Avoid:** Heat, flames, and sparks.[6]
- **Incompatible Materials:** Strong oxidizing agents, strong bases.[6]
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[6]

This technical guide is intended to provide essential safety information for handling **Nitrocyclopentane**. It is not a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most current Safety Data Sheet (SDS) before working with this chemical.

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